

solubility profile of 2-Hexyl-1-dodecanol in organic solvents

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Compound of Interest

Compound Name: 2-Hexyl-1-dodecanol

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Solubility Profile of 2-Hexyl-1-dodecanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-hexyl-1-dodecanol** in various organic solvents. The information is intended to support research, development, and formulation activities where this branched-chain fatty alcohol is utilized as a solvent, emollient, or key excipient.

Introduction to 2-Hexyl-1-dodecanol

2-Hexyl-1-dodecanol is a C18 Guerbet alcohol, a type of branched-chain fatty alcohol. Its unique structure, featuring a long alkyl chain with a branch at the C-2 position and a primary hydroxyl group, results in a low melting point and excellent solubility in many organic media. These properties make it a valuable component in cosmetics, pharmaceuticals, and industrial applications, where it can function as a solvent, co-solvent, or solubility enhancer.^[1]

Solubility Data

The solubility of **2-hexyl-1-dodecanol** is a critical parameter for its effective use. Below is a summary of available quantitative and qualitative solubility data.

Quantitative Solubility

Quantitative data for the solubility of **2-hexyl-1-dodecanol** in organic solvents is limited in publicly available literature. However, its solubility in water has been determined.

Solvent	Temperature	Solubility
Water	25 °C	0.01745 mg/L[2]
Water	23 °C	0.001 g/L[3][4]

Qualitative Solubility

Qualitative solubility information provides general guidance on solvent selection.

Solvent	Solubility Assessment
Alcohol	Soluble[5]
Benzene	Sparingly Soluble[6][7]
Chloroform	Sparingly Soluble[6][7]
Methanol	Slightly Soluble[6][7]

Experimental Protocol: Determination of Solubility

For applications requiring precise solubility data, the following experimental protocol, based on the equilibrium solubility method, is recommended.

Principle

An excess of the solute (**2-hexyl-1-dodecanol**) is equilibrated with the solvent of interest at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined analytically.

Materials

- **2-Hexyl-1-dodecanol** (purity >97%)

- Organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm , solvent-compatible)
- Gas chromatograph with flame ionization detector (GC-FID) or a suitable alternative analytical instrument

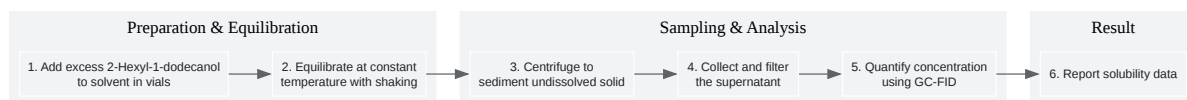
Procedure

- **Sample Preparation:** Add an excess amount of **2-hexyl-1-dodecanol** to a series of glass vials containing a known volume of the selected organic solvent.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker set at the desired temperature (e.g., 25 °C). Shake the vials for 24 to 48 hours to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, centrifuge the vials to sediment the undissolved **2-hexyl-1-dodecanol**.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- **Filtration:** Filter the aliquot through a 0.45 μm syringe filter into a clean vial.
- **Quantification:**
 - Prepare a series of standard solutions of **2-hexyl-1-dodecanol** in the same solvent.
 - Analyze the filtered sample and the standard solutions by GC-FID.

- Construct a calibration curve from the standard solutions and determine the concentration of **2-hexyl-1-dodecanol** in the sample.

Visualized Experimental Workflow

The following diagram outlines the key steps in the experimental determination of solubility.



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Caption: Workflow for the experimental determination of solubility.

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